

preparing Glasdegib-d4 stock and working solutions

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Compound of Interest

Compound Name: *Glasdegib-d4*

Cat. No.: *B15545245*

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Application Notes and Protocols for Glasdegib-d4

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glasdegib is a potent and selective inhibitor of the Hedgehog (Hh) signaling pathway, which plays a critical role in cell differentiation, proliferation, and survival.[1] Aberrant activation of the Hh pathway is implicated in the progression of various cancers, including acute myeloid leukemia (AML).[1][2] Glasdegib targets the Smoothed (SMO) receptor, a key transmembrane protein in this cascade.[1][3] By inhibiting SMO, Glasdegib effectively blocks downstream signaling, leading to decreased proliferation and increased apoptosis in cancer cells.[1]

Glasdegib-d4 is a deuterated form of Glasdegib, commonly used as an internal standard in quantitative analytical methods like mass spectrometry to ensure accuracy and precision. This document provides detailed protocols for the preparation of **Glasdegib-d4** stock and working solutions for research applications.

Data Presentation

Physicochemical Properties of Glasdegib

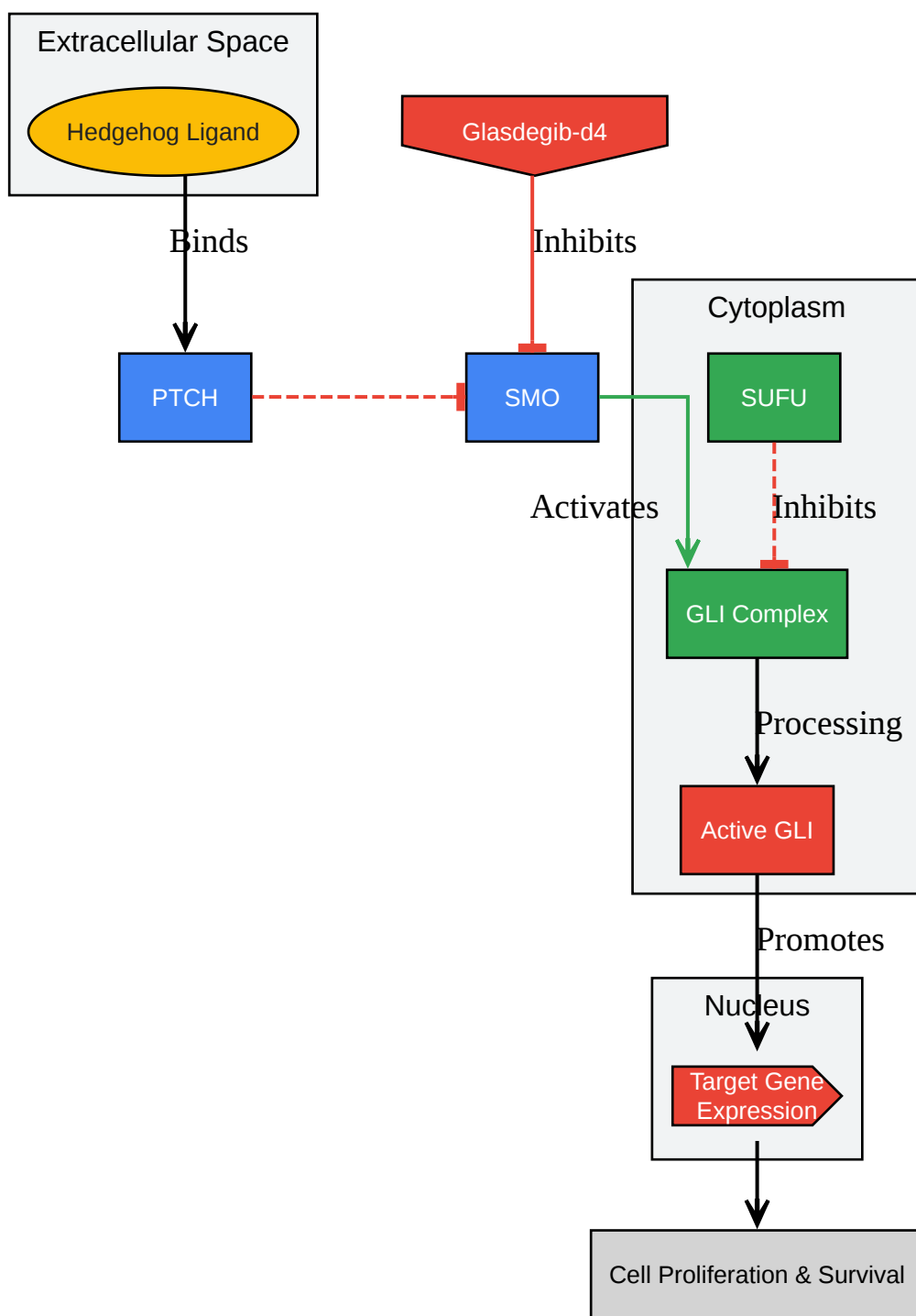
Property	Value	Source
Molecular Formula	C ₂₁ H ₂₂ N ₆ O	[4]
Molecular Weight	374.44 g/mol	[4]
Water Solubility	< 1 mg/mL (insoluble or slightly soluble)	[4]
Ethanol Solubility	< 1 mg/mL (insoluble or slightly soluble)	[4]
DMSO Solubility	44 mg/mL (117.51 mM)	[4]

Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes	Source
Solid Powder	-20°C	3 years	Protect from light and moisture.	[5]
	4°C	2 years		
In DMSO	-80°C	6 months - 1 year	Aliquot to avoid repeated freeze-thaw cycles.	[4][5]
	-20°C	1 month		

Signaling Pathway

Glasdegib inhibits the Hedgehog signaling pathway by binding to the Smoothed (SMO) receptor. In the absence of the Hedgehog ligand, the Patched (PTCH) receptor inhibits SMO. Upon ligand binding to PTCH, this inhibition is relieved, allowing SMO to activate the GLI family of transcription factors, which then translocate to the nucleus and induce the expression of genes involved in cell proliferation and survival. Glasdegib's inhibition of SMO prevents these downstream events.[1]



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Caption: Hedgehog signaling pathway and the inhibitory action of **Glasdegib-d4**.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Glasdegib-d4 Stock Solution in DMSO

Materials:

- **Glasdegib-d4** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Calculation:

The molecular weight of Glasdegib is 374.44 g/mol .^[4] For **Glasdegib-d4**, four hydrogen atoms are replaced by deuterium atoms. The atomic weight of hydrogen is ~1.008 g/mol , and deuterium is ~2.014 g/mol .

- Approximate Molecular Weight of **Glasdegib-d4** = $374.44 + 4 * (2.014 - 1.008) \approx 378.46$ g/mol .

To prepare a 10 mM stock solution, the required mass of **Glasdegib-d4** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:

$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 378.46 \text{ g/mol} \times 1000 \text{ mg/g} = 3.78 \text{ mg}$$

Procedure:

- Preparation: Bring the vial of **Glasdegib-d4** powder to room temperature before opening to prevent moisture condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out approximately 3.78 mg of **Glasdegib-d4** powder and transfer it to the tube.
- Dissolution: Add 1 mL of anhydrous/sterile DMSO to the tube containing the **Glasdegib-d4** powder.
- Mixing: Tightly cap the tube and vortex for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained. Gentle warming in a 37°C water bath can be used if necessary, but check for temperature sensitivity.[6]
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile cryogenic vials. Label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for shorter-term storage (up to 1 month). [4][5]

Protocol 2: Preparation of Working Solutions from DMSO Stock

Important Considerations:

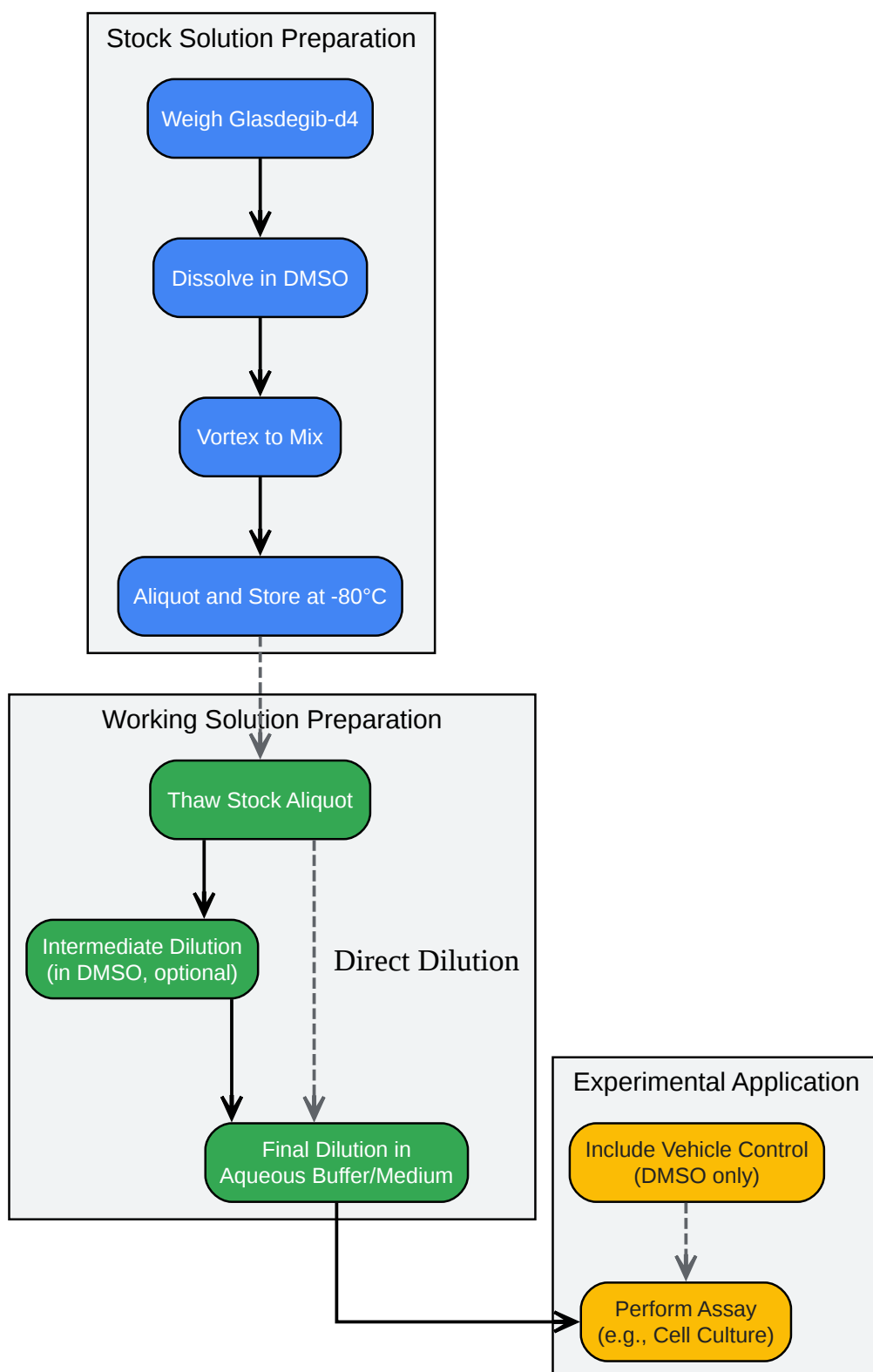
- The final concentration of DMSO in cell-based assays should be kept as low as possible, typically below 0.5%, as higher concentrations can be toxic to cells.[5]
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.
- To avoid precipitation, it is recommended to perform serial dilutions of the DMSO stock in DMSO first, before the final dilution into the aqueous buffer or cell culture medium.

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **Glasdegib-d4** stock solution at room temperature.

- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the stock solution in DMSO. For example, to prepare a 1 mM intermediate stock, dilute the 10 mM stock 1:10 with DMSO.
- Final Dilution: Add the required volume of the stock or intermediate solution to the pre-warmed cell culture medium or assay buffer to achieve the desired final working concentration. Mix thoroughly by gentle inversion or pipetting.
 - Example: To prepare 1 mL of a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution. This can be achieved by adding 1 μ L of the 10 mM stock to 999 μ L of the medium. The final DMSO concentration would be 0.1%.

Experimental Workflow



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Caption: Workflow for preparing **Glasdegib-d4** stock and working solutions.

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